

Technical Support Center: 4-Fluoro-3-nitrobenzaldehyde

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Compound of Interest

Compound Name: 4-Fluoro-3-nitrobenzaldehyde

Cat. No.: B1361154

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper storage, handling, and stability of **4-Fluoro-3-nitrobenzaldehyde**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **4-Fluoro-3-nitrobenzaldehyde**?

For optimal stability, **4-Fluoro-3-nitrobenzaldehyde** should be stored in a cool, dark, and dry place.^{[1][2]} It is recommended to keep the container tightly sealed to prevent exposure to moisture and air.^[1] Some suppliers also suggest storing under an inert atmosphere, such as argon, as the compound can be air-sensitive.^{[1][2]}

Q2: What are the primary physical and chemical properties of **4-Fluoro-3-nitrobenzaldehyde**?

Key properties are summarized in the table below.

Property	Value	Reference
CAS Number	42564-51-2	[3][4]
Molecular Formula	C ₇ H ₄ FNO ₃	[5]
Molecular Weight	169.11 g/mol	[3][4]
Appearance	White to tan or light orange to yellow/green crystalline powder.	[1][6]
Melting Point	45-47 °C (lit.)	[3][4]

Q3: What are the main safety hazards associated with **4-Fluoro-3-nitrobenzaldehyde**?

This compound is classified as harmful and an irritant.[5] It is harmful if swallowed, inhaled, or in contact with skin.[5][7] It causes serious eye and skin irritation and may cause respiratory irritation.[5] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a dust mask, should always be worn when handling this chemical.[3][4]

Q4: Is **4-Fluoro-3-nitrobenzaldehyde** stable under normal laboratory conditions?

4-Fluoro-3-nitrobenzaldehyde is generally stable under normal, recommended storage conditions.[8] However, it is susceptible to degradation in the presence of strong oxidizing agents, and prolonged exposure to air, light, or moisture can lead to decomposition.[1][8] Nitroaromatic compounds can also pose an explosion risk if subjected to shock or rapid heating.

Troubleshooting Guide

Observed Issue	Potential Cause	Recommended Action
Change in color of the solid (e.g., darkening)	This may indicate gradual decomposition, possibly due to oxidation or exposure to light.	While a slight color change may not significantly impact all reactions, it is advisable to check the purity of the material using a suitable analytical method (e.g., HPLC, GC, or NMR) before use. For sensitive applications, using a fresh, unopened batch is recommended.
Low or inconsistent reaction yields	This could be due to the degradation of the starting material. The aldehyde functional group is prone to oxidation to the corresponding carboxylic acid (4-Fluoro-3-nitrobenzoic acid).	Confirm the purity of the 4-Fluoro-3-nitrobenzaldehyde. If oxidation is suspected, consider purifying the material by recrystallization. Ensure reaction conditions are anhydrous and under an inert atmosphere if necessary.
Presence of an unexpected acidic impurity in the reaction mixture	This is likely due to the oxidation of the aldehyde to 4-Fluoro-3-nitrobenzoic acid.	The acidic impurity can often be removed during aqueous workup by washing the organic layer with a mild base, such as a saturated sodium bicarbonate solution.
Formation of alcohol and carboxylic acid byproducts under basic conditions	This is indicative of a Cannizzaro reaction, a disproportionation reaction that can occur with aldehydes lacking an alpha-hydrogen in the presence of a strong base.	If the desired reaction requires basic conditions, consider using a non-nucleophilic base or protecting the aldehyde group. Alternatively, carefully control the reaction temperature and the rate of addition of the base to minimize this side reaction.

Experimental Protocols

Purity Assessment by High-Performance Liquid Chromatography (HPLC) (General Method)

This is a general method that can be adapted to assess the purity of **4-Fluoro-3-nitrobenzaldehyde**. Method optimization may be required.

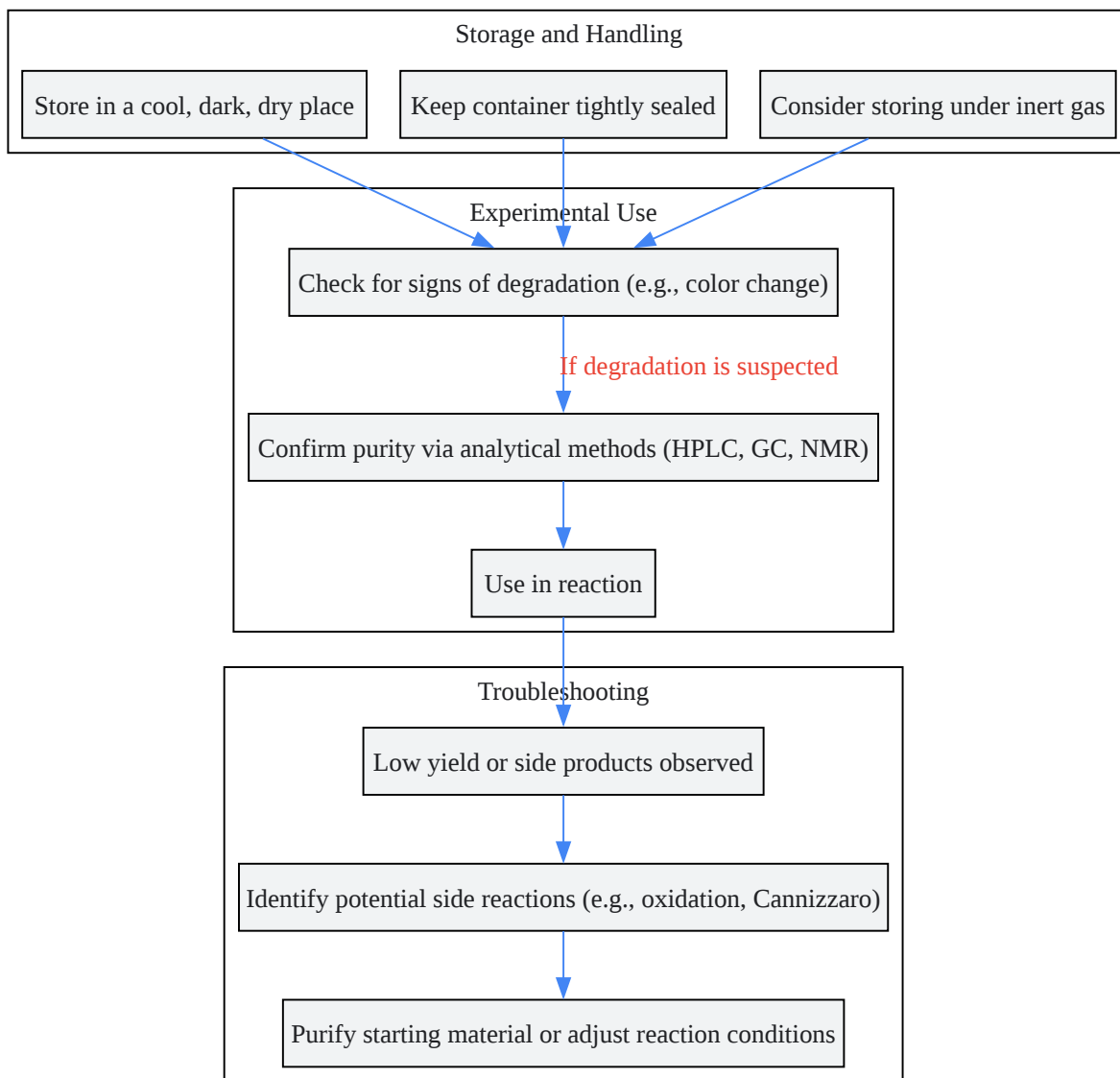
- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μ m).
- Mobile Phase: A gradient of acetonitrile and water.
- Detection: UV at a wavelength where the compound has significant absorbance (e.g., 254 nm).
- Sample Preparation: Prepare a stock solution of **4-Fluoro-3-nitrobenzaldehyde** in acetonitrile (e.g., 1 mg/mL). Dilute to a working concentration (e.g., 0.1 mg/mL) with the mobile phase.
- Analysis: Inject the sample and analyze the chromatogram for the presence of impurity peaks. The main peak should correspond to the **4-Fluoro-3-nitrobenzaldehyde**.

Visualizations

4-Fluoro-3-nitrobenzaldehyde

Oxidation (Air, Light, Oxidizing Agents)

4-Fluoro-3-nitrobenzoic acid



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